

Dodonolide (CAS 349534-73-2): An In-depth Technical Overview

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Compound of Interest

Compound Name: Dodonolide

Cat. No.: B15592290

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Introduction

Dodonolide, assigned the Chemical Abstracts Service (CAS) number 349534-73-2, is a diterpenoid natural product. While specific research on this particular compound is limited in publicly accessible scientific literature, its chemical classification as a diterpenoid suggests potential biological activities of interest to the fields of pharmacology and drug discovery. This technical guide provides a summary of the available information and outlines the general properties and potential therapeutic avenues associated with this class of compounds.

Physicochemical Properties

Quantitative experimental data for **dodonolide** is not readily available in published literature. However, based on its molecular formula, some basic properties can be determined.

Property	Value	Source
CAS Number	349534-73-2	
Molecular Formula	C ₂₀ H ₂₄ O ₃	[1][2]
Molecular Weight	312.4 g/mol	

Biological Activity and Potential Therapeutic Areas

Direct experimental evidence detailing the biological activity of **dodonolide** is currently unavailable. However, its classification as a diterpenoid provides a basis for predicting its potential pharmacological effects. Diterpenoids are a large and structurally diverse class of natural products known to exhibit a wide range of biological activities.

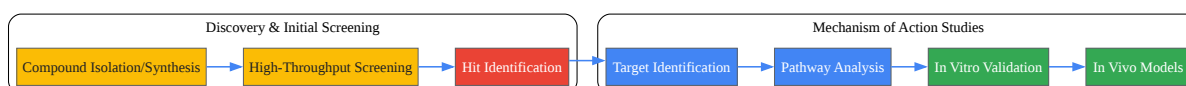
General biological activities associated with diterpenoids include:

- Anti-inflammatory effects: Many diterpenoids have been shown to modulate inflammatory pathways.^[1]
- Antiproliferative and Cytotoxic activity: Several diterpenoids have demonstrated the ability to inhibit the growth of cancer cell lines.
- Antimicrobial properties: The potential for diterpenoids to act against bacteria and fungi has also been reported.

One vendor of **dodonolide** suggests that its mode of action may involve anti-inflammatory or antiproliferative responses, though specific data to support this is not provided.^[1]

Signaling Pathways

There is no specific information available in the scientific literature regarding the signaling pathways modulated by **dodonolide**. To understand its mechanism of action, extensive biological screening and molecular studies would be required. A hypothetical workflow for investigating the signaling pathway of a novel diterpenoid like **dodonolide** is presented below.



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Figure 1. A generalized workflow for the discovery and mechanism of action studies of a novel compound.

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **dodonolide** are not available in the public domain. Research on this compound would necessitate the development of novel protocols, likely starting with its isolation from a natural source or its total synthesis, followed by a battery of in vitro and in vivo assays to determine its biological effects.

A general protocol for evaluating the cytotoxic activity of a novel compound might involve the following steps:

- **Cell Culture:** Maintain a panel of human cancer cell lines in appropriate culture medium supplemented with fetal bovine serum and antibiotics.
- **Compound Preparation:** Dissolve the test compound (e.g., **dodonolide**) in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create a stock solution. Prepare serial dilutions of the stock solution in culture medium.
- **Cell Treatment:** Seed the cancer cells in 96-well plates and allow them to adhere overnight. Replace the medium with fresh medium containing the various concentrations of the test compound. Include a vehicle control (DMSO) and a positive control (a known cytotoxic drug).
- **Viability Assay:** After a specified incubation period (e.g., 48 or 72 hours), assess cell viability using a standard method such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay or a luminescence-based assay that measures ATP content.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control for each compound concentration. Determine the half-maximal inhibitory concentration (IC₅₀) value by fitting the dose-response data to a sigmoidal curve.

Conclusion

The available information on **dodonolide** (CAS 349534-73-2) is sparse. While its chemical structure as a diterpenoid suggests potential for interesting biological activities, particularly in the areas of anti-inflammatory and anticancer research, there is a clear need for foundational scientific investigation. The data presented in this guide is based on the limited information available and general knowledge of the diterpenoid class of compounds. Further research,

including isolation or synthesis, and comprehensive biological screening, is essential to elucidate the specific properties and therapeutic potential of **dodonolide**.

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References

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